

Picolinic-d3 Acid safety data sheet information

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Picolinic-d3 Acid*

Cat. No.: *B1161317*

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Technical Monograph: Picolinic-d3 Acid

Safety, Handling, and Analytical Application in Metabolomics

Compound Identification & Physicochemical Properties

Picolinic-d3 Acid is a stable isotope-labeled derivative of picolinic acid (pyridine-2-carboxylic acid), primarily utilized as an Internal Standard (ISTD) in quantitative LC-MS/MS analysis of the Tryptophan-Kynurenine pathway.

Property	Data
Chemical Name	Picolinic-d3 Acid
Synonyms	2-Pyridinecarboxylic acid-d3; 2-Carboxypyridine-d3
Parent CAS	98-98-6 (Note: Specific CAS for d3 isotopologue is often unassigned; commercially referenced via parent)
Molecular Formula	C ₆ H ₂ D ₃ NO ₂
Molecular Weight	126.13 g/mol (vs. 123.11 g/mol for unlabeled)
Isotopic Purity	Typically ≥ 98 atom % D
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, Methanol, Ethanol
pKa	~5.4 (Carboxyl group)

Safety Data Sheet (SDS) Highlights

Based on GHS Classification for the parent compound (Picolinic Acid), applicable to the deuterated form.

Hazard Classification[1]

- Signal Word: DANGER
- Acute Toxicity, Oral: Category 4
- Serious Eye Damage/Irritation: Category 1 (Irreversible effects)

Hazard & Precautionary Statements

Code	Statement
H302	Harmful if swallowed.
H318	Causes serious eye damage.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
P310	Immediately call a POISON CENTER or doctor/physician.

Technical Handling & Stability (Expert Insights)

As a Senior Application Scientist, I recommend the following protocols to ensure analytical integrity. The primary risk with deuterated standards is not just chemical stability, but isotopic integrity and hygroscopicity.

Prevention of Hydrogen-Deuterium Exchange

While the deuterium atoms on the pyridine ring of Picolinic-d3 are relatively stable (non-labile), exposure to extreme pH conditions or prolonged storage in protic solvents can theoretically induce back-exchange.

- Storage: Store neat powder at -20°C under desiccant.
- Reconstitution: Use anhydrous solvents (e.g., LC-MS grade Methanol) for stock solutions.
- Working Solutions: Aqueous working solutions should be prepared fresh or stored at 4°C for no longer than 1 week.

Hygroscopicity & Weighing Errors

Picolinic acid is hygroscopic. Moisture absorption alters the effective mass, leading to concentration errors in your Internal Standard stock.

- Protocol: Allow the vial to equilibrate to room temperature before opening to prevent condensation.
- Alternative: If quantitative accuracy is critical (e.g., GMP validation), purchase pre-weighed ampoules or quantify the stock solution concentration against a certified external standard (qNMR) rather than relying solely on gravimetric preparation.

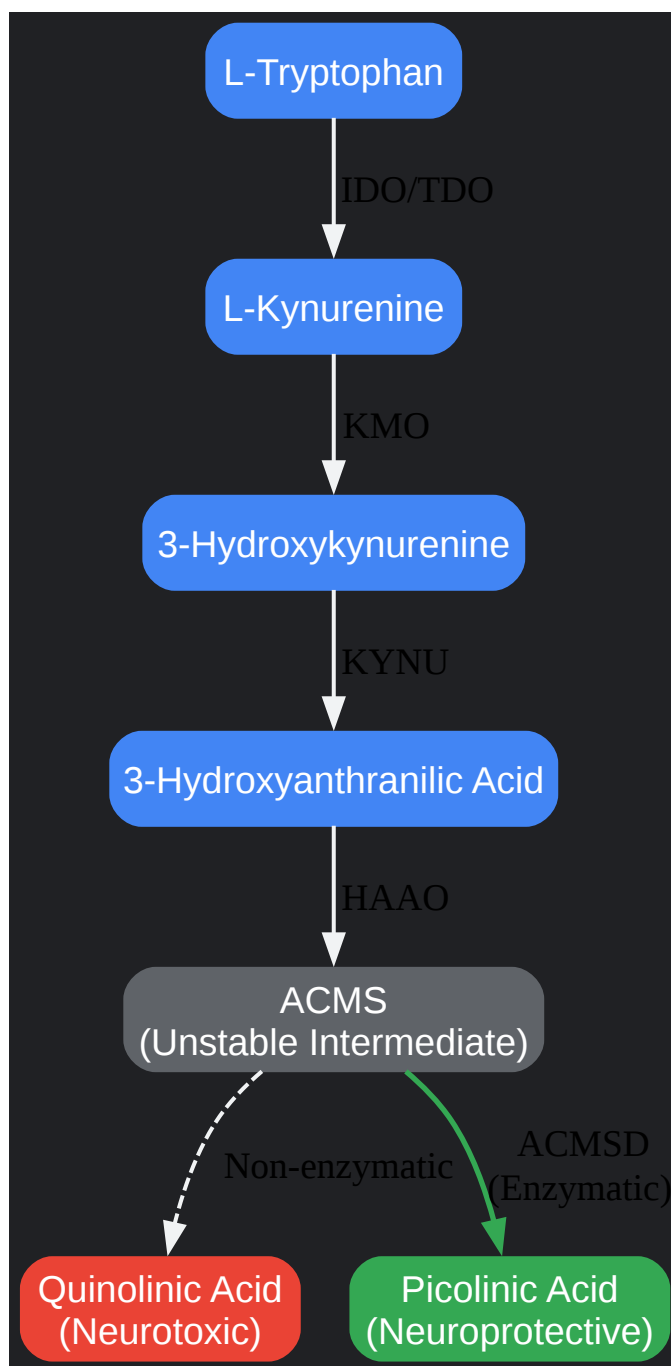
Analytical Application: Kynurenine Pathway

Picolinic acid is a neuroprotective metabolite produced downstream in the Kynurenine pathway.

[1][2] In LC-MS/MS, Picolinic-d3 is used to normalize matrix effects (ion suppression/enhancement) for the quantification of endogenous Picolinic acid.

Biological Context

The following diagram illustrates the metabolic position of Picolinic Acid relative to the neurotoxic Quinolinic Acid.

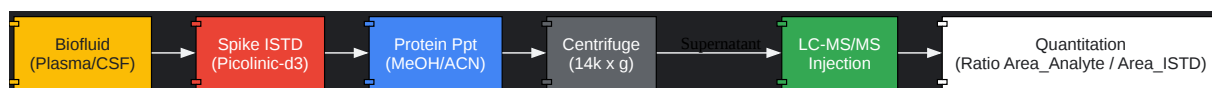


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Figure 1: The Kynurenine Pathway. Picolinic Acid is formed via the enzymatic conversion of ACMS, competing with the non-enzymatic formation of Quinolinic Acid.

LC-MS/MS Workflow with Picolinic-d3

This workflow ensures that the Internal Standard (d3) undergoes the exact same extraction efficiency and ionization variations as the endogenous analyte.



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Figure 2: Standard Operating Procedure for Internal Standard Normalization.

Experimental Protocols

Protocol A: Preparation of Stock Solution (1 mg/mL)

Objective: Create a stable primary stock solution.

- Equilibration: Remove **Picolinic-d3 Acid** vial from freezer (-20°C) and place in a desiccator for 30 minutes to reach room temperature.
- Solvent Choice: Use Methanol (LC-MS Grade). Picolinic acid dissolves readily in methanol, which is easier to evaporate if solvent switching is required later.
- Weighing: Accurately weigh 1.0 mg of **Picolinic-d3 Acid** into a tared amber glass vial.
- Dissolution: Add 1.0 mL of Methanol. Vortex for 30 seconds until fully dissolved.
- Storage: Label as "Stock A - 1 mg/mL". Store at -20°C. Stability: ~6 months.

Protocol B: Spiking Strategy for Plasma Analysis

Objective: Achieve a final on-column concentration within the linear dynamic range of the mass spectrometer.

- Working Solution: Dilute Stock A (1 mg/mL) to 1 µg/mL using water/methanol (50:50).
- Spiking: Add 10 µL of the 1 µg/mL Working Solution to 100 µL of plasma sample.

- Extraction: Add 300 μ L of cold Acetonitrile (protein precipitation).
- Processing: Vortex (1 min), Centrifuge (10 min @ 14,000 rpm).
- Analysis: Inject the supernatant. Monitor transitions:
 - Analyte (d0):m/z 124.0 $\rightarrow$ 78.0
 - ISTD (d3):m/z 127.1 $\rightarrow$ 81.1 (Note: Verify specific transitions based on your d3 labeling pattern).

References

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